

alternate names like 2-bromo-p-tolualdehyde and 3-Bromo-4-formyltoluene

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-Bromo-4-methylbenzaldehyde

Cat. No.: B1335389

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An In-depth Technical Guide to 2-Bromo-4-methylbenzaldehyde

Alternate Names: 2-bromo-p-tolualdehyde, 3-Bromo-4-formyltoluene

This technical guide provides a comprehensive overview of **2-Bromo-4-methylbenzaldehyde**, a versatile organic compound with significant applications in chemical synthesis and drug discovery. This document is intended for researchers, scientists, and professionals in the field of drug development.

Chemical and Physical Properties

2-Bromo-4-methylbenzaldehyde is a halogenated aromatic aldehyde. The presence of the bromine atom and the aldehyde group makes it a valuable intermediate for a variety of organic transformations.[\[1\]](#)

Property	Value	Source
CAS Number	824-54-4	[2] [3]
Molecular Formula	C ₈ H ₇ BrO	[2] [3] [4]
Molecular Weight	199.04 g/mol	[2]
Melting Point	30-35 °C	[3]
Boiling Point	114-115 °C at 5 Torr	[3]
Density	1.490 ± 0.06 g/cm ³ (Predicted)	[3]
Appearance	White to yellow solid	[5]
Solubility	Soluble in organic solvents such as ethanol and ether.	

Safety and Handling

2-Bromo-4-methylbenzaldehyde is classified as an irritant.[\[3\]](#) It is crucial to handle this compound with appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat. All work should be conducted in a well-ventilated fume hood.

Hazard Statement	Description
H315	Causes skin irritation
H319	Causes serious eye irritation
H335	May cause respiratory irritation

Applications in Research and Drug Development

2-Bromo-4-methylbenzaldehyde serves as a key starting material and intermediate in the synthesis of more complex molecules. Its reactivity makes it suitable for a range of chemical reactions, including:

- Carbonylative Stille couplings: This reaction is used to form new carbon-carbon bonds.[\[6\]](#)

- Knoevenagel condensation: A nucleophilic addition reaction that is fundamental in the formation of carbon-carbon double bonds.
- Synthesis of Protein Kinase Inhibitors: The bromo-aldehyde functionality is a common feature in the synthesis of various kinase inhibitors, which are a critical class of drugs in cancer therapy.[1]

Experimental Protocols

Synthesis of 2-Bromo-4-methylbenzaldehyde

A common method for the synthesis of **2-Bromo-4-methylbenzaldehyde** is from 2-bromo-4-methylaniline via a diazotization reaction followed by formylation.

Materials:

- 2-bromo-4-methylaniline
- Hydrochloric acid (concentrated)
- Sodium nitrite
- Formaldoxime solution (prepared *in situ*)
- Cupric sulfate
- Sodium sulfite
- Sodium acetate
- Ether
- Sodium chloride
- Sodium bicarbonate
- Sodium metabisulfite
- Sulfuric acid (concentrated)

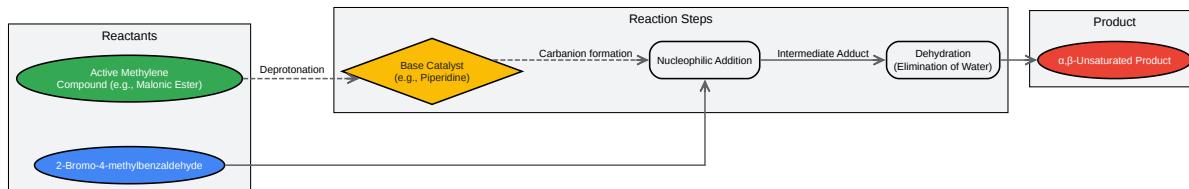
Procedure:

- **Diazotization:** 2-bromo-4-methylaniline is dissolved in a mixture of hydrochloric acid and water. The solution is cooled to 0-5°C, and a solution of sodium nitrite in water is added dropwise while maintaining the temperature.
- **Preparation of Formulating Agent:** A solution of formaldoxime is prepared by reacting formaldehyde with hydroxylamine.
- **Reaction:** The cold diazonium salt solution is added to a stirred solution containing formaldoxime, cupric sulfate, sodium sulfite, and sodium acetate at 10-15°C.
- **Hydrolysis:** After the addition is complete, the mixture is acidified with concentrated hydrochloric acid and heated to hydrolyze the intermediate.
- **Work-up:** The reaction mixture is steam distilled. The distillate is saturated with sodium chloride and extracted with ether. The ether extract is washed with sodium bicarbonate solution and then with saturated sodium chloride solution.
- **Purification:** The ether is removed by distillation, and the crude product is purified by forming the bisulfite addition product. The aldehyde is then regenerated by treatment with sulfuric acid and purified by vacuum distillation.

Visualizations

Knoevenagel Condensation of 2-Bromo-4-methylbenzaldehyde

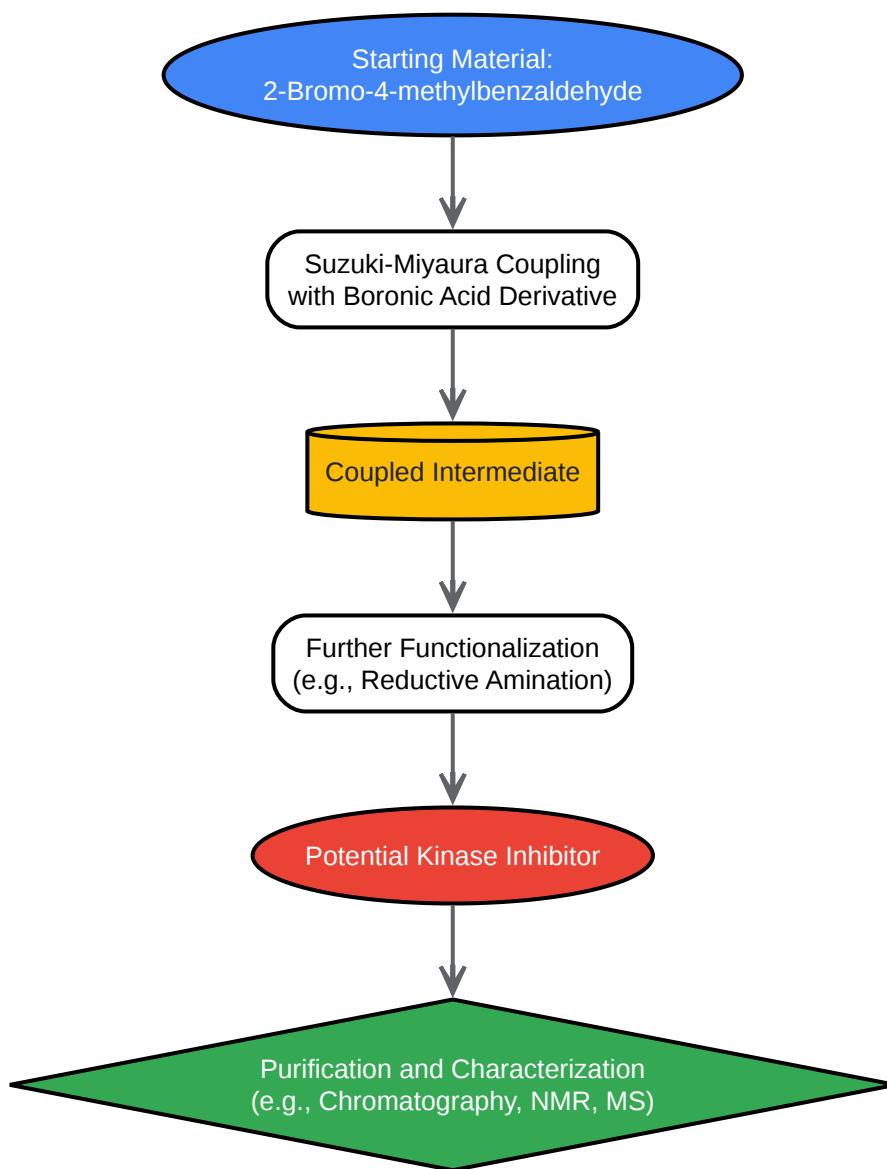
The following diagram illustrates the general mechanism of the Knoevenagel condensation, a reaction in which **2-Bromo-4-methylbenzaldehyde** can participate. This reaction involves the condensation of an aldehyde or ketone with a compound having an active methylene group, catalyzed by a weak base.

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Caption: Knoevenagel Condensation Pathway.

Synthesis Workflow for a Kinase Inhibitor

This diagram outlines a representative workflow for the synthesis of a potential kinase inhibitor, utilizing **2-Bromo-4-methylbenzaldehyde** as a key starting material. This process often involves a cross-coupling reaction, such as the Suzuki-Miyaura coupling, to introduce structural diversity.



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Caption: Kinase Inhibitor Synthesis Workflow.

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References

- 1. m.youtube.com [m.youtube.com]
- 2. Knoevenagel condensation - Wikipedia [en.wikipedia.org]
- 3. benchchem.com [benchchem.com]
- 4. Synthesis of 2-naphthols via carbonylative Stille coupling reaction of 2-bromobenzyl bromides with tributylallylstannane followed by the Heck reaction - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. chembk.com [chembk.com]
- 6. scbt.com [scbt.com]
- To cite this document: BenchChem. [alternate names like 2-bromo-p-tolualdehyde and 3-Bromo-4-formyltoluene]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1335389#alternate-names-like-2-bromo-p-tolualdehyde-and-3-bromo-4-formyltoluene>]

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